

An In-depth Technical Guide to Pent-1-yn-3-amine: Molecular Properties

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Compound of Interest

Compound Name: **Pent-1-yn-3-amine**

Cat. No.: **B3370914**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential physicochemical data for **Pent-1-yn-3-amine**, a chemical compound of interest in various research and development applications. The following sections detail its molecular formula and weight, presented in a clear, tabular format for ease of reference.

Core Molecular Data

The fundamental molecular properties of **Pent-1-yn-3-amine** are crucial for a range of experimental and computational applications, from reaction stoichiometry to molecular modeling.

The molecular formula for **Pent-1-yn-3-amine** is C5H9N.[\[1\]](#)[\[2\]](#) Its molecular weight has been determined to be 83.13 g/mol .[\[1\]](#)

Property	Value	Source
Molecular Formula	C5H9N	PubChem [1] [2]
Molecular Weight	83.13 g/mol	PubChem [1]

Note on Experimental Protocols and Visualizations:

The scope of this document is to provide the core molecular data for **Pent-1-yn-3-amine**. As such, detailed experimental protocols for its synthesis or analysis are beyond this guide's purview. Similarly, signaling pathways or experimental workflows are not applicable to the fundamental chemical properties of a single small molecule and are therefore not included.

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References

- 1. Pent-1-yn-3-amine | C5H9N | CID 352114 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pent-1-yn-3-amine: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3370914#pent-1-yn-3-amine-molecular-formula-and-weight]

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